

"Ivm aglycone" structure-activity relationship

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Compound of Interest

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An In-Depth Technical Guide to the Structure-Activity Relationship of Ivermectin Aglycone

Foreword

Ivermectin (IVM), a derivative of the avermectin family of 16-membered macrocyclic lactones, stands as a landmark in modern medicine and veterinary science, having won the 2015 Nobel Prize in Physiology or Medicine for its profound impact on combating parasitic diseases like onchocerciasis (river blindness) and lymphatic filariasis. Its mode of action involves the potentiation of glutamate-gated chloride channels (GluCl) in invertebrates, leading to hyperpolarization of nerve and muscle, ultimately resulting in paralysis and death of the parasite.^{[3][4]} While enormously successful, the emergence of resistance and the desire to expand its therapeutic window have driven extensive research into its structure-activity relationship (SAR).^{[5][6]}

At the heart of this research is the ivermectin aglycone, the core macrocyclic structure stripped of its C13-O-disaccharide moiety.^{[7][8]} While the aglycone retains significant antiparasitic activity compared to the parent drug, it serves as the essential chemical scaffold for synthesizing novel derivatives.^[9] Understanding the rational design of next-generation avermectins with enhanced potency, improved selectivity, and novel therapeutic applications. This guide provides a comprehensive overview of the aglycone's SAR, synthesizing key research findings and outlining the experimental workflows essential for its study.

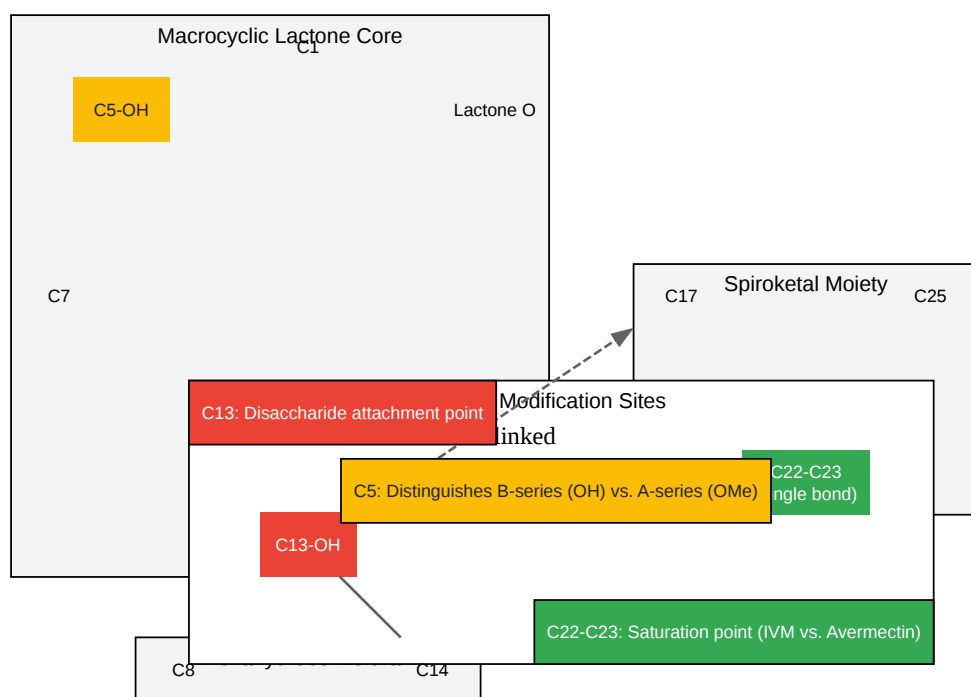
The Ivermectin Aglycone: A Molecular Scaffold for Innovation

Ivermectin is a semi-synthetic derivative of avermectin B1, produced by the soil microorganism *Streptomyces avermitilis*.^[10] It is comprised of two homologs, Ivermectin B1a and B1b (<20%), which differ by a methylene group at the C25 position. The core structure, the aglycone, is a complex macrocyclic lactone featuring three key structural features:

- **The Macrocyclic Lactone Ring:** The 16-membered ring forms the backbone of the molecule.
- **The Spiroketal Moiety:** This rigid bicyclic system (C17 to C25) is crucial for maintaining the molecule's three-dimensional conformation, which is essential for its biological activity.
- **The Hexahydrobenzofuran Unit:** This portion of the molecule, containing the critical C13 position, is a primary locus for SAR studies.

The removal of the 4'-O- α -L-oleandrosyl- α -L-oleandrosyl disaccharide from the C13 position yields the ivermectin aglycone.^[8] This process is typically achieved through a series of chemical steps.^[11]

Diagram: Ivermectin Aglycone Core Structure



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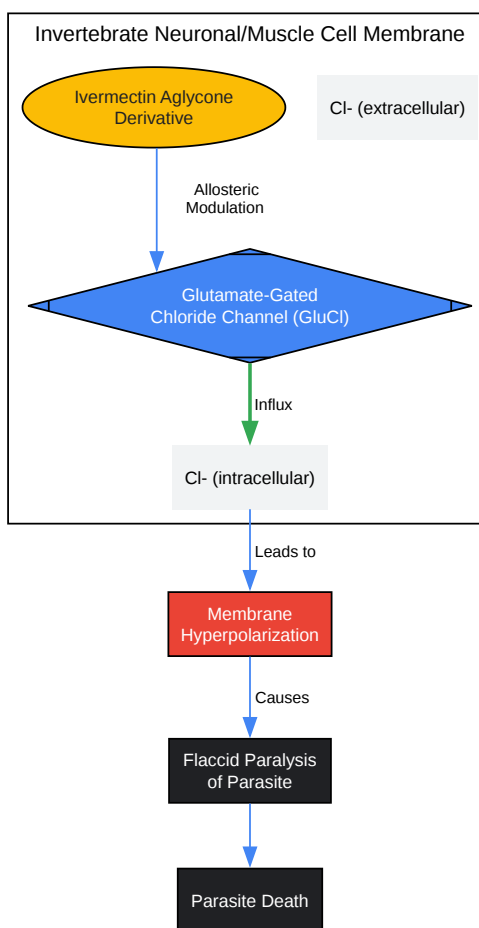
Caption: Key functional sites on the Ivermectin Aglycone scaffold.

Mechanism of Action and Primary Biological Targets

The antiparasitic efficacy of ivermectin and its derivatives is primarily mediated through their interaction with specific ion channels in invertebrate nervous systems.

- **Glutamate-Gated Chloride Channels (GluCl):** This is the principal target.^[1] IVM binds with high affinity to GluCl, which are unique to invertebrate nervous systems.^[3] This binding locks the channel in an open state, causing a continuous influx of chloride ions.^{[2][12]} The resulting hyperpolarization of the neuron leads to paralysis and eventual death of the parasite.^[4] The high selectivity for invertebrate GluCl and the general inability of IVM to cross the mammalian blood-brain barrier (a potential off-target) are located, underpins its excellent safety profile in mammals.^[1]
- **Other Targets:** IVM also interacts with other ligand-gated ion channels, including GABA-gated chloride channels, histamine-gated chloride channels, and serotonin-gated chloride channels. The action on these channels contributes to its broad spectrum of activity, but the interaction with GluCl is the most critical for its anthelmintic effects.

Signaling Pathway: Ivermectin's Action at the Neuromuscular Junction



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Caption: Mechanism of ivermectin-induced parasite paralysis.

Core Principles of Ivermectin Aglycone SAR

Decades of research have established several key principles governing the biological activity of **IVM aglycone** derivatives. The activity is profoundly impacted by substituents at critical positions.

The Critical Role of the C13-Position

The C13-hydroxyl group is the site of attachment for the natural disaccharide moiety. This position is the most extensively studied site for chemical modification.

- **The Disaccharide Effect:** The presence of the full disaccharide is crucial for maximal anthelmintic activity. Its removal to form the aglycone results in low potency.^{[9][14]} This underscores the role of the sugar moiety in either enhancing binding affinity to the target receptor or improving the pharmacokinetics.
- **Impact of Substituents:** While the aglycone is less potent, derivatization at the C13 position can restore significant activity. A key finding is that the nature of the substituent is a major determinant of biological activity.^[15]
 - **High Activity:** Lipophilic substituents such as halogens (chloro, iodo), alkoxy groups (methoxy), and methoximes tend to retain high anthelmintic activity. This suggests that these groups may mimic the hydrophobic interactions of the disaccharide within the receptor's binding pocket or enhance membrane permeability.
 - **Low Activity:** Conversely, introducing more polar substituents like hydroxyl or amino groups at C13 results in significantly weaker activity.^[15]
 - **Inactivity:** Any structural rearrangement of the hexahydrobenzofuran ring, such as the formation of 15-substituted 13(14)-ene derivatives during synthesis, leads to a complete loss of activity.^[15] This highlights the strict conformational requirements for receptor binding.

Influence of the Spiroketal Moiety (C17-C25)

The spiroketal region is essential for maintaining the rigid, three-dimensional structure of the molecule.

- **C22-C23 Saturation:** Ivermectin is 22,23-dihydroavermectin B1. The saturation of this double bond (i.e., its reduction to a single bond) is a defining avermectin.[3] This modification is critical for its potent activity against a wide range of endoparasites.
- **C25 Substituent:** The nature of the alkyl group at C25 distinguishes the "a" components (sec-butyl) from the "b" components (isopropyl). While both B1a homolog generally confers slightly higher potency. Directed biosynthesis has been used to create novel homologs with 2-pentyl and 2-hexyl groups for potent activity.[16]

Modifications at the C5-Position

The substituent at the C5 position differentiates the A and B series of avermectins.

- **Hydroxyl vs. Methoxy:** Avermectins of the B series, which possess a hydroxyl (-OH) group at C5 (as in ivermectin), are consistently more biologically active than those of the A series, which possess a methoxy (-OCH₃) group at this position.[9] This suggests that the C5-OH may act as a hydrogen bond donor, forming a critical interaction with the receptor.

Summary of SAR Findings

Modification Site	Structural Change	Impact on Biological Activity	Rationale / Causality	Reference
C13	Removal of disaccharide (forms aglycone)	Drastic Decrease (>30x)	Loss of key binding interactions or altered pharmacokinetics.	[9]
C13-OH	Substitution with lipophilic groups (e.g., -Cl, -I, -OMe)	High Activity Retained	Lipophilic groups may mimic hydrophobic interactions of the native disaccharide or improve membrane transport.	[15]
C13-OH	Substitution with polar groups (e.g., -OH, -NH ₂)	Weak Activity	Polar groups may be sterically or electronically unfavorable for receptor binding.	[15]
C22-C23	Reduction of double bond (Avermectin → Ivermectin)	Potency Increase	Alters the conformation of the spiroketal moiety, optimizing the fit within the binding site.	[3]
C5	Hydroxyl (B-series) vs. Methoxy (A-series)	B-series is more potent	The C5-OH group likely acts as a crucial hydrogen bond donor for receptor interaction.	[9]

Experimental Workflows for SAR Assessment

A systematic approach combining chemical synthesis, in vitro screening, in vivo validation, and pharmacokinetic analysis is essential for elucidating the structure-activity relationship (SAR) of avermectins.

Synthesis of Derivatives

- **Aglycone Preparation:** The process begins with the acid-catalyzed hydrolysis of the disaccharide from ivermectin B1a to yield the ivermectin B1a aglycone.
 - **Protocol:** Dissolve ivermectin in methanol, cool in an ice bath, and add concentrated sulfuric acid dropwise. The reaction is stirred for several hours and followed by extraction and purification.[11]
- **Derivatization:** The C13-hydroxyl of the aglycone is the primary target. Standard organic chemistry reactions are employed, such as nucleophilic substitution (e.g., with a sulfonate ester) to introduce halogens or other functional groups.[15]

Biological Activity Assays

A tiered screening approach is typically used to evaluate newly synthesized compounds.

These assays provide rapid, high-throughput assessment of a compound's direct interaction with its molecular target.

- Receptor Binding Assay:
 - Objective: To determine the binding affinity of a derivative to a specific receptor, often from a model organism.
 - Protocol Outline (based on *C. elegans* receptor assay):[\[15\]](#)
 - Prepare a membrane fraction from *C. elegans*, which is rich in GluCl receptors.
 - Incubate the membrane preparation with a radiolabeled ligand (e.g., [³H]-ivermectin) in the presence of varying concentrations of the test compound.
 - After incubation, separate the bound from the free radioligand by rapid filtration.
 - Quantify the radioactivity on the filters using liquid scintillation counting.
 - Calculate the IC₅₀ value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand). A lower IC₅₀ indicates higher potency.
- Functional Electrophysiology/Cell-Based Assays:
 - Objective: To measure the functional effect of a compound on ion channel activity.
 - Protocol Outline (based on human P2X4 receptor assay):[\[13\]](#)[\[17\]](#)
 - Use a cell line (e.g., 1321N1) stably expressing the target ion channel (e.g., human P2X4).
 - Load the cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
 - Apply a sub-maximal concentration of the natural agonist (e.g., ATP for P2X4) in the presence and absence of the IVM derivative.
 - Measure the change in intracellular calcium concentration ([Ca²⁺]_i) using a fluorescence plate reader.
 - Positive allosteric modulators will potentiate the agonist-induced signal. The EC₅₀ for this potentiation can be determined.

Compounds that show promise in vitro are advanced to whole-organism assays to evaluate their practical antiparasitic efficacy.

- Anthelmintic Assay (e.g., *T. colubriformis* in Jirds):[\[14\]](#)
 - Objective: To assess the ability of a compound to kill or clear a nematode infection in a live host.
 - Protocol Outline:
 - Infect laboratory animals (e.g., jirds or sheep) with a known number of infective larvae of a target nematode (e.g., *Trichostrongylus colubriformis*).
 - Allow the infection to establish over a set period.
 - Administer the test compound to the animals, typically via oral gavage or subcutaneous injection, at various doses.
 - After a defined treatment period, euthanize the animals and recover the remaining worms from the gastrointestinal tract.
 - Calculate the percentage reduction in worm burden compared to a vehicle-treated control group.

Pharmacokinetic Profiling

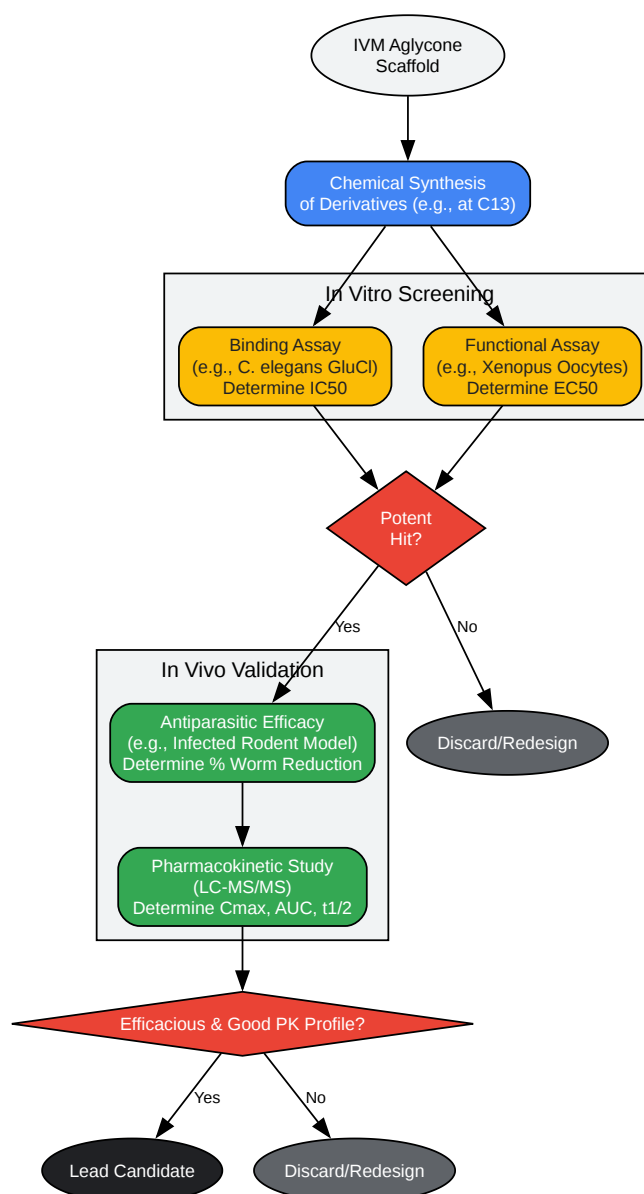
Understanding a compound's absorption, distribution, metabolism, and excretion (ADME) is crucial for translating in vitro potency to in vivo efficacy.

- LC-MS/MS for Plasma Concentration:
 - Objective: To quantify the concentration of the IVM derivative in blood plasma over time after administration.

◦ Protocol Outline:[18][19]

- Administer a single dose of the compound to an animal model (e.g., mouse, rat).
- Collect blood samples at multiple time points post-dosing.
- Isolate plasma by centrifugation.
- Extract the drug from the plasma using protein precipitation (PPT) or solid-phase extraction (SPE).[19]
- Analyze the extracted samples using a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method.
- From the resulting concentration-time curve, calculate key pharmacokinetic parameters such as C_{max} (maximum concentration), T_{max} (time to $t_{1/2}$ (half-life)).[20]

Integrated SAR Workflow Diagram



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Caption: A typical experimental workflow for an **IVM aglycone** SAR study.

Challenges and Future Directions

The study of ivermectin SAR is an evolving field with significant challenges and exciting opportunities.

- **Overcoming Resistance:** The primary driver for developing new derivatives is the emergence of IVM resistance in some parasite populations.[5][21] alterations in the target GluCl channels or increased expression of efflux pumps like P-glycoproteins, which remove the drug from the parasite.[5][6] designing molecules that can evade these resistance mechanisms, for instance, by having different binding modes or by being poor substrates for
- **Expanding the Therapeutic Scope:** There is growing interest in repurposing ivermectin and its derivatives for other indications, including antiviral, and applications.[22][23] These activities are often mediated by different molecular targets (e.g., the NF-κB pathway, PAK-1 protein).[22] A major challenge is activity from the potent neurotoxicity to invertebrates. SAR studies aimed at enhancing selectivity for these new targets over GluCls are a critical area
- **Improving Pharmacokinetics:** While effective, the pharmacokinetic profile of ivermectin can be influenced by formulation and species.[20][24] Design properties, such as longer half-lives for single-dose cures or better tissue penetration for specific indications, remains an important goal.

Conclusion

The ivermectin aglycone is a remarkably versatile scaffold that has been the foundation for one of the most important antiparasitic drugs in history. It is well-defined, with biological activity being exquisitely sensitive to modifications at the C5, C13, and C22-C23 positions. The core principles—the importance of C23 saturation, and the critical influence of C13 substituent lipophilicity—provide a robust framework for drug design. By leveraging systematic experimentation with multi-tiered biological and pharmacokinetic evaluation, researchers can continue to exploit this privileged structure. The ongoing exploration of the key not only to combating parasitic drug resistance but also to unlocking entirely new therapeutic applications for this "wonder drug" scaffold.

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